

An In-depth Technical Guide to Rutin Trihydrate (CAS No. 250249-75-3)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *(R)-3-Bromo-pyrrolidine-1-carboxylic acid tert-butyl ester*

Cat. No.: B1517402

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A Note on CAS Number 250249-74-2: Initial searches for CAS number 250249-74-2 did not yield a specific, publicly documented chemical entity. It is highly probable that this is a typographical error, and the intended compound is Rutin trihydrate, which is assigned the closely related CAS number 250249-75-3. This guide will, therefore, focus on the comprehensive characterization and properties of Rutin trihydrate.

Introduction

Rutin trihydrate, a flavonoid glycoside, is a molecule of significant interest in the pharmaceutical and nutraceutical industries.^[1] Commonly found in a variety of plants, including buckwheat, asparagus, and citrus fruits, it is recognized for its diverse biological activities.^{[1][2][3]} As a derivative of quercetin, Rutin trihydrate exhibits potent antioxidant and anti-inflammatory properties, making it a compelling candidate for extensive research and development. This guide provides a detailed overview of its chemical characterization, biological functions, and analytical methodologies for its study.

Compound Identification and Physicochemical Properties

Accurate identification is the cornerstone of any scientific investigation. Rutin trihydrate is also known by several synonyms, which are crucial to recognize when reviewing literature and sourcing materials.

Identifier	Value
CAS Number	250249-75-3[2][3][4][5]
Synonyms	Rutin (hydrate), Rutoside trihydrate, Quercetin-3-rutinoside trihydrate, Vitamin P trihydrate[4][5]
IUPAC Name	2-(3,4-dihydroxyphenyl)-5,7-dihydroxy-3-[[[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-[[[(2R,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyl-oxan-2-yl]oxymethyl]oxan-2-yl]oxy]-4H-chromen-4-one;trihydrate
Molecular Formula	C ₂₇ H ₃₀ O ₁₆ · 3H ₂ O[2][3][4]
Molecular Weight	664.56 g/mol [2][3][4][5]
InChI Key	NLLBWFFSGHKUSY-JPRRWYCFSA-N[1][2][4]

The physicochemical properties of a compound are critical for understanding its behavior in various experimental settings, from formulation to biological assays.

Property	Value
Appearance	Light yellow powder[6]
Melting Point	195°C[6]
Solubility	Soluble in DMSO and pyridine[6]
Purity (Typical)	≥94.0% (HPLC)[2]
Optical Activity	[α] _{20/D} +9±2°, c = 0.5% in absolute ethanol[2][3]
Storage	Room temperature, protect from light and moisture[1][6]

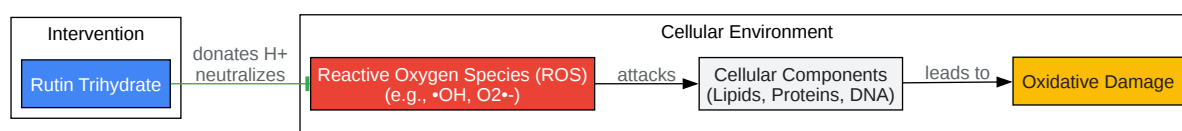
Biological Activity and Mechanism of Action

Rutin trihydrate exhibits a wide range of biological activities, with its antioxidant and anti-inflammatory effects being the most extensively studied.

Antioxidant Properties

Rutin is a potent antioxidant that can scavenge free radicals and chelate metal ions.^{[1][6]} This activity is attributed to the phenolic hydroxyl groups in its structure, which can donate hydrogen atoms to neutralize reactive oxygen species (ROS). By mitigating oxidative stress, rutin helps protect cells from damage to lipids, proteins, and DNA.^[6] This protective effect is fundamental to its potential therapeutic applications in diseases associated with oxidative damage.

The mechanism of free radical scavenging can be visualized as follows:



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Caption: Rutin trihydrate's antioxidant mechanism.

Anti-inflammatory Effects

Chronic inflammation is a key driver of many diseases. Rutin has been shown to exert anti-inflammatory effects by modulating various signaling pathways. For instance, it can inhibit the production of pro-inflammatory cytokines and enzymes such as cyclooxygenase (COX) and lipoxygenase (LOX).

Other Biological Activities

Beyond its antioxidant and anti-inflammatory properties, research has indicated that rutin may have a role in:

- Cardiovascular Health: By improving capillary function and reducing blood pressure.^{[2][3]}

- Neuroprotection: By protecting neurons from oxidative stress-induced damage.[\[1\]](#)
- Anticancer Activity: By inducing apoptosis and inhibiting cell proliferation in various cancer cell lines.[\[1\]](#)
- Antidiabetic Effects: By inhibiting the formation of advanced glycation end products (AGEs).
[\[7\]](#)[\[8\]](#)

Analytical Characterization: High-Performance Liquid Chromatography (HPLC)

The quantification and purity assessment of Rutin trihydrate are commonly performed using High-Performance Liquid Chromatography (HPLC).[\[2\]](#) This technique separates components in a mixture based on their differential partitioning between a stationary phase and a mobile phase.

Rationale for HPLC

HPLC is the preferred method for analyzing Rutin trihydrate due to its high resolution, sensitivity, and reproducibility. It allows for the accurate determination of purity and the quantification of the analyte in various matrices, from raw materials to complex biological samples.

Experimental Protocol for HPLC Analysis

The following is a general protocol for the HPLC analysis of Rutin trihydrate. It is important to note that specific parameters may need to be optimized depending on the instrument and the sample matrix.

Step 1: Preparation of Standard Solutions

- Accurately weigh approximately 10 mg of Rutin trihydrate reference standard.
- Dissolve in a suitable solvent, such as methanol or a mixture of methanol and water, to a final concentration of 1 mg/mL. This will be the stock solution.

- Prepare a series of calibration standards by serially diluting the stock solution to concentrations ranging from, for example, 1 µg/mL to 100 µg/mL.

Step 2: Sample Preparation

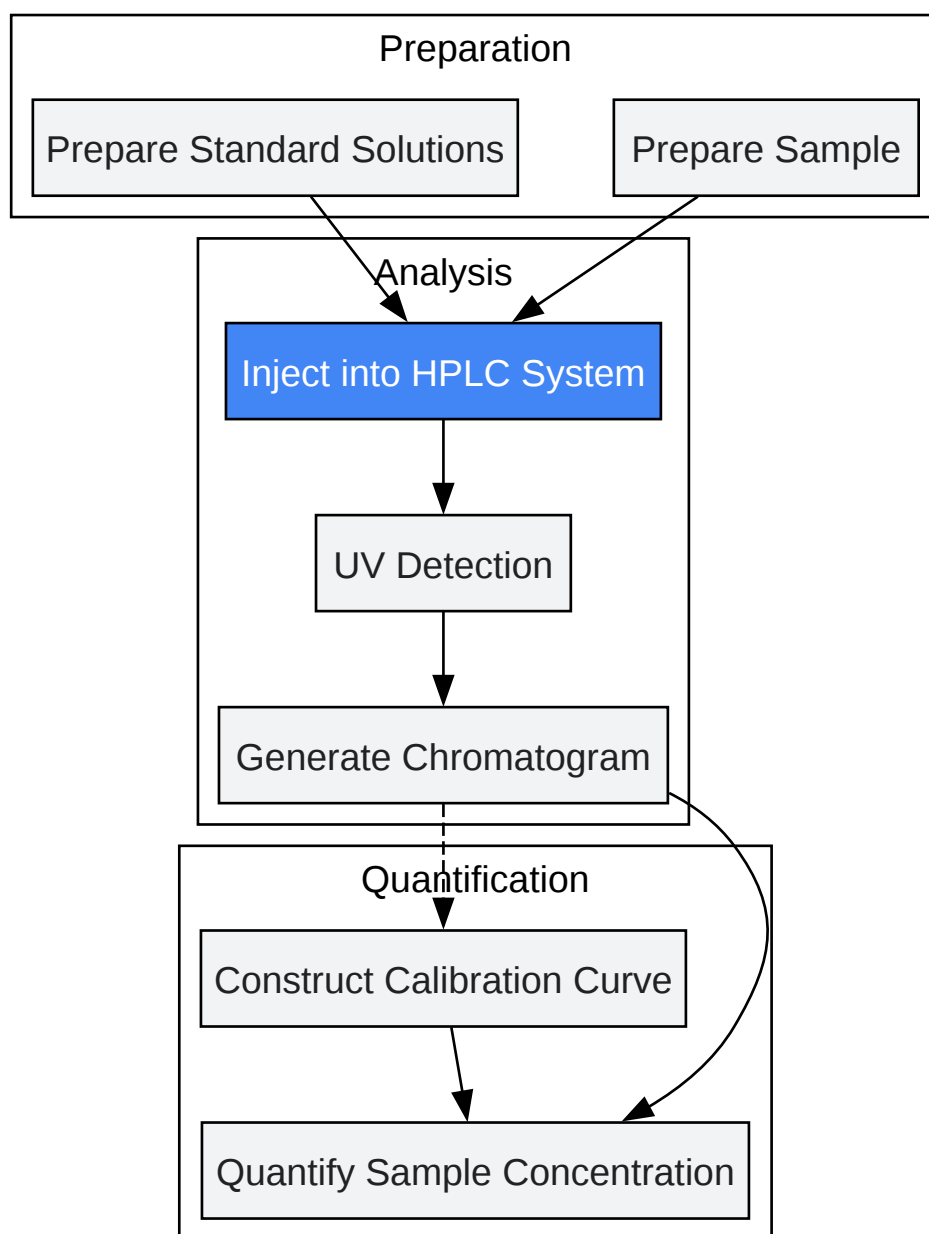
- For bulk powder, dissolve a known amount in the mobile phase to a concentration within the calibration range.
- For biological samples, a solid-phase extraction (SPE) or liquid-liquid extraction (LLE) may be necessary to remove interfering substances.

Step 3: HPLC Instrumentation and Conditions

- Column: A C18 reverse-phase column is typically used.
- Mobile Phase: A gradient elution is often employed, using a mixture of an aqueous phase (e.g., water with 0.1% formic acid) and an organic phase (e.g., acetonitrile or methanol).
- Flow Rate: Typically 1.0 mL/min.
- Injection Volume: 10-20 µL.
- Detection: UV detection at a wavelength where rutin has maximum absorbance (around 254 nm or 354 nm).
- Column Temperature: Maintained at a constant temperature, for example, 30°C, to ensure reproducibility.

Step 4: Data Analysis

- Construct a calibration curve by plotting the peak area of the standard solutions against their known concentrations.
- Determine the concentration of Rutin trihydrate in the sample by interpolating its peak area on the calibration curve.
- Assess the purity of the sample by calculating the percentage of the main peak area relative to the total peak area.



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Caption: HPLC workflow for Rutin trihydrate analysis.

Handling and Storage

Proper handling and storage are essential to maintain the integrity of Rutin trihydrate.

- Storage: The compound should be stored at room temperature in a well-sealed container, protected from light and moisture.[6]

- Handling: When handling the powder, it is advisable to wear personal protective equipment, including gloves, safety glasses, and a dust mask, to avoid inhalation and contact with skin and eyes.[3]
- Stability: Rutin trihydrate is stable for at least two years after receipt when stored under the recommended conditions.[6]

Conclusion

Rutin trihydrate (CAS No. 250249-75-3) is a multifaceted natural compound with significant therapeutic potential. Its well-characterized antioxidant and anti-inflammatory properties, coupled with a range of other biological activities, make it a subject of ongoing research in drug discovery and development. A thorough understanding of its physicochemical properties and the use of robust analytical methods like HPLC are crucial for advancing its scientific and clinical applications.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Rutin Trihydrate (CAS No. 250249-75-3)]. BenchChem, [2026]. [Online PDF]. Available at:

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